

Unraveling the Molecular Fragmentation of 1,4-Epoxy-naphthalene: A Mass Spectrometry Perspective

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Compound of Interest

Compound Name: 1,4-Epoxy-naphthalene

Cat. No.: B14758370

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **1,4-Epoxy-naphthalene**, also known as 7-oxabenzonorbornadiene, is a bicyclic aromatic ether of significant interest in synthetic chemistry and materials science.

Understanding its behavior under mass spectrometric analysis is crucial for its identification and characterization in various experimental settings. This technical guide provides a detailed examination of the electron ionization (EI) mass spectrometry fragmentation pattern of **1,4-epoxy-naphthalene**, including quantitative data, experimental methodologies, and a visualization of the primary fragmentation pathway.

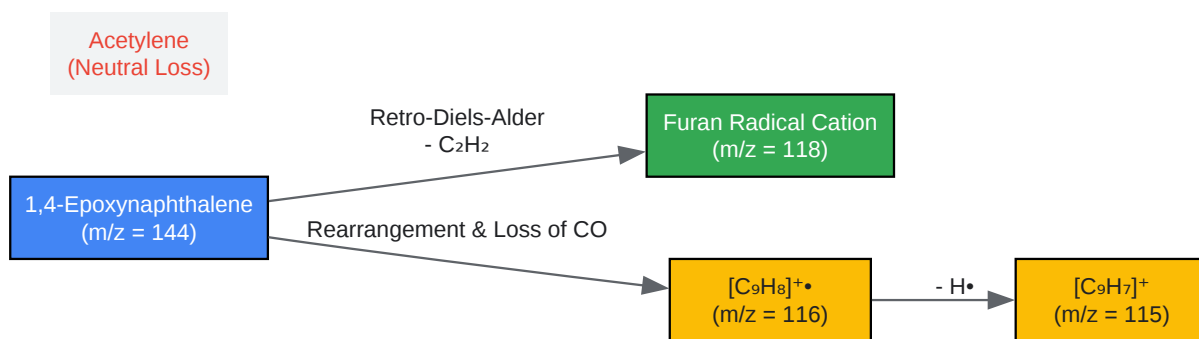
Quantitative Mass Spectrometry Data

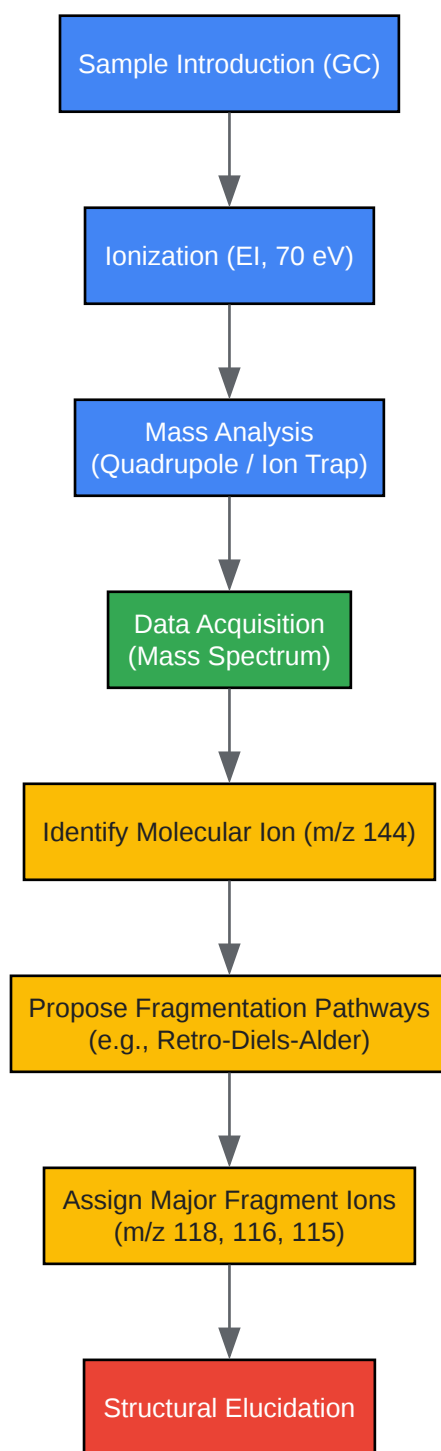
The electron ionization mass spectrum of 1,4-dihydro-**1,4-epoxy-naphthalene** is characterized by a distinct pattern of fragment ions. The relative intensities of the most significant peaks are summarized in the table below. This data is compiled from publicly available spectral databases.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Proposed Fragment
144	45	$[\text{C}_{10}\text{H}_8\text{O}]^{+\bullet}$ (Molecular Ion)
118	100	$[\text{C}_8\text{H}_6\text{O}]^{+\bullet}$
116	85	$[\text{C}_9\text{H}_8]^{+\bullet}$
115	95	$[\text{C}_9\text{H}_7]^+$
89	30	$[\text{C}_7\text{H}_5]^+$
63	25	$[\text{C}_5\text{H}_3]^+$

Core Fragmentation Pathway: A Retro-Diels-Alder Reaction

The primary fragmentation pathway for **1,4-epoxynaphthalene** under electron ionization is a characteristic retro-Diels-Alder (RDA) reaction. This pericyclic reaction involves the cleavage of the bicyclic ring system, leading to the formation of a stable furan radical cation and the expulsion of a neutral acetylene molecule. This pathway is a common fragmentation mechanism for compounds containing a cyclohexene ring or related structures.





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- To cite this document: BenchChem. [Unraveling the Molecular Fragmentation of 1,4-Epoxy-naphthalene: A Mass Spectrometry Perspective]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14758370#mass-spectrometry-fragmentation-pattern-of-1-4-epoxynaphthalene>]

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